

Application Notes and Protocols for Hpk1-IN-47 in Cell-Based Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hematopoietic Progenitor Kinase 1 (HPK1), also known as Mitogen-Activated Protein Kinase Kinase Kinase Kinase 1 (MAP4K1), is a critical negative regulator of T-cell receptor (TCR) signaling.[1][2][3] Predominantly expressed in hematopoietic cells, HPK1 attenuates T-cell activation, proliferation, and cytokine production.[4][5] Upon TCR engagement, HPK1 is activated and phosphorylates downstream targets, most notably the adaptor protein SLP-76 at serine 376.[2][3][6] This phosphorylation event creates a binding site for 14-3-3 proteins, leading to the ubiquitination and subsequent degradation of SLP-76, which dampens the T-cell immune response.[3][7][8]

The inhibition of HPK1 has emerged as a promising therapeutic strategy in immuno-oncology to enhance anti-tumor immunity.[4][6] Potent and selective small molecule inhibitors of HPK1, such as **Hpk1-IN-47**, are being developed to block this negative feedback loop, thereby augmenting T-cell-mediated anti-tumor activity.[1][6] These application notes provide detailed protocols for utilizing **Hpk1-IN-47** in key cell-based assays to characterize its potency and mechanism of action.

Data Presentation

The potency of **Hpk1-IN-47** has been characterized in various biochemical and cell-based assays. The following table summarizes the key quantitative data for a representative potent



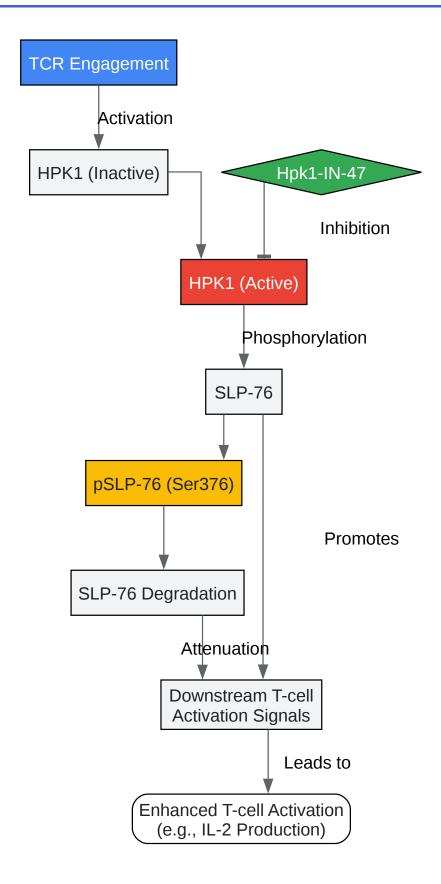
HPK1 inhibitor, demonstrating its activity from enzyme inhibition to cellular functional outcomes.

Assay Type	Cell Line / System	Parameter	Value	Reference
Biochemical HPK1 Kinase Assay	Purified Enzyme	IC50	0.2 nM	[1][9]
pSLP-76 (Ser376) Cellular Assay	Jurkat T-cells	IC50	3 nM	[1][9]
IL-2 Secretion Functional Assay	Primary Human T-cells	EC50	1.5 nM	[1][9]

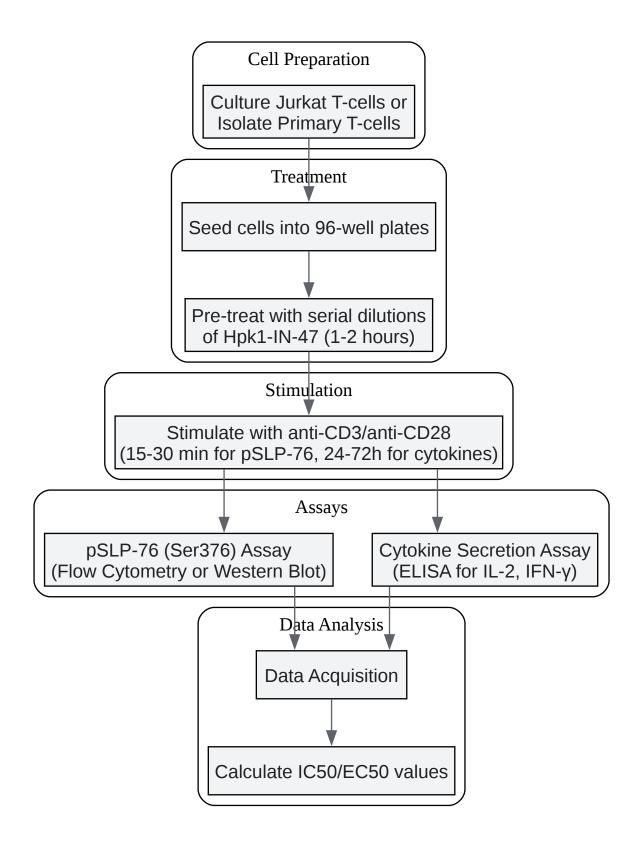
Signaling Pathway and Experimental Workflow Diagrams

To visualize the mechanism of action and the experimental approach, the following diagrams illustrate the HPK1 signaling pathway and a general workflow for assessing **Hpk1-IN-47** in cell-based assays.









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